Application of Tabtoxin in Elucidating Nitrogen Assimilation Pathways

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Compound of Interest

Compound Name:	*Tabtoxin*
CAS No.:	*40957-90-2*
Cat. No.:	*B1681872*

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Introduction

Tabtoxin, a phytotoxin produced by various species of Pseudomonas, has emerged as a powerful pharmacological tool for investigating the intricacies of nitrogen assimilation in plants and bacteria. In its active form, **tabtoxin**ine-β-lactam (TβL), it acts as a potent and irreversible inhibitor of glutamine synthetase (GS), a pivotal enzyme in the primary pathway of ammonia assimilation.[1][2][3][4][5][6][7] By selectively blocking this crucial step, researchers can induce and study the subsequent metabolic consequences, thereby elucidating the roles and regulation of different nitrogen assimilation pathways. The primary observable effects of GS inhibition by **tabtoxin** are the accumulation of toxic levels of ammonia and the depletion of glutamine, leading to chlorosis in plants.[6][7] This application note provides detailed protocols and data for utilizing **tabtoxin** to study nitrogen metabolism.

Mechanism of Action

Tabtoxin itself is a dipeptide pro-toxin. In susceptible organisms, it is hydrolyzed by peptidases to release the active molecule, **tabtoxin**ine-β-lactam. TβL is a structural mimic of the tetrahedral intermediate of the glutamine synthetase reaction. It binds to the active site of GS

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and, in an ATP-dependent manner, becomes phosphorylated.[5] This phosphorylation creates a stable, non-covalent enzyme-inhibitor complex that effectively and irreversibly inactivates the enzyme.[1][5] This targeted inhibition of GS disrupts the GS/GOGAT (glutamine synthetase/glutamate synthase) pathway, which is the principal route for the incorporation of inorganic ammonia into organic molecules in most organisms.[8][9][10][11]

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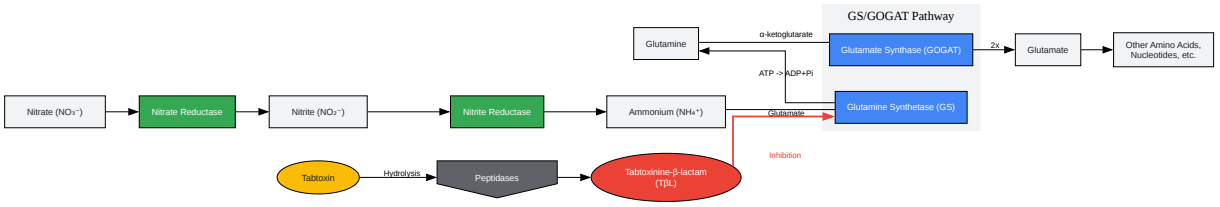

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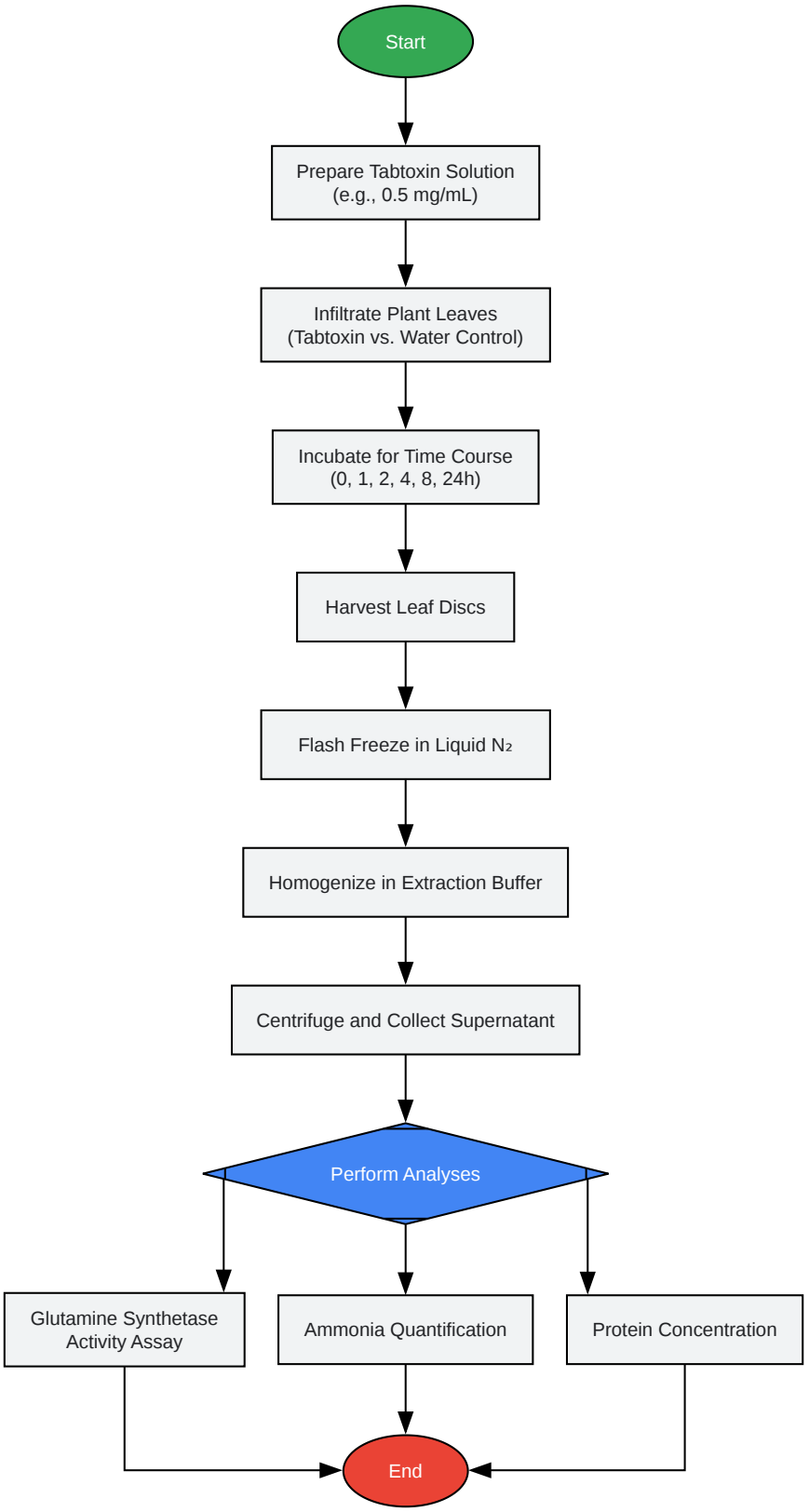

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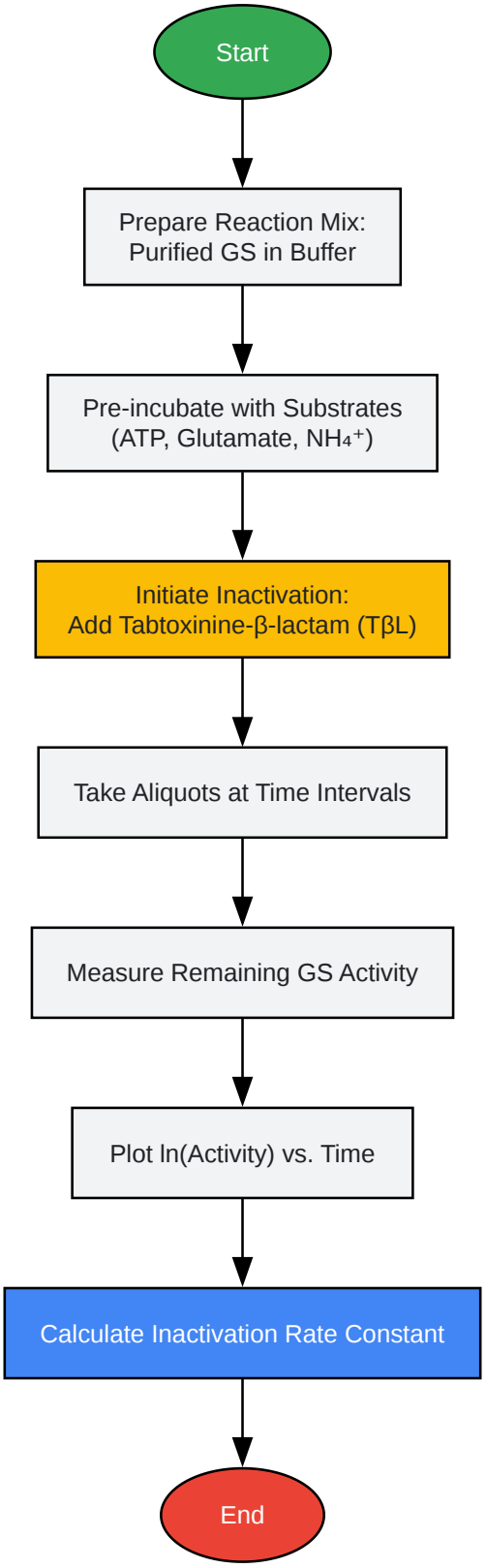

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